

# Ethyl acetoacetate-d5 safety and handling

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## Compound of Interest

Compound Name: Ethyl acetoacetate-d5

Cat. No.: B15566083

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## An In-depth Technical Guide to the Safety and Handling of Ethyl acetoacetate-d5

Disclaimer: This document provides a comprehensive overview of the safety and handling procedures for **Ethyl acetoacetate-d5**. The toxicological and physical hazard data are primarily based on its non-deuterated analogue, Ethyl acetoacetate (CAS No. 141-97-9), as specific comprehensive safety studies on the deuterated form are not widely available. The safety properties of isotopically labeled compounds are generally considered to be equivalent to their non-labeled counterparts. This guide is intended for use by trained professionals in research and development.

## Introduction

**Ethyl acetoacetate-d5** (CAS No. 55514-60-8) is the deuterium-labeled version of Ethyl acetoacetate.[1] It is a valuable tool in drug development and metabolic research, often used as an internal standard for quantitative analysis or as a tracer to study pharmacokinetic and metabolic profiles.[1][2] Given its application in sensitive analytical and developmental workflows, a thorough understanding of its safe handling is paramount.

## Hazard Identification

Ethyl acetoacetate is classified as a combustible liquid.[3] It may be harmful if swallowed and can cause serious eye irritation. Inhalation may lead to respiratory tract irritation, while skin contact can also cause irritation.

GHS Hazard Statements:

- H227: Combustible liquid.
- H319: Causes serious eye irritation.
- H303: May be harmful if swallowed.
- H335: May cause respiratory irritation.

## Physical and Chemical Properties

The physical and chemical properties of **Ethyl acetoacetate-d5** are compared with its non-deuterated form below.

Property	Ethyl acetoacetate-d5	Ethyl acetoacetate
Appearance	Colorless to light yellow liquid	Colorless liquid with a fruity odor
Molecular Formula	C <sub>6</sub> H <sub>5</sub> D <sub>5</sub> O <sub>3</sub>	C <sub>6</sub> H <sub>10</sub> O <sub>3</sub>
Molecular Weight	135.17 g/mol	130.14 g/mol
Boiling Point	No data available	180 - 180.8 °C (356 °F)
Melting/Freezing Point	No data available	-43 to -45 °C (-45 to -49 °F)
Flash Point	No data available	57 °C (135 °F) - Closed Cup 84.4 °C (183.9 °F) - Open Cup
Auto-ignition Temperature	No data available	280 - 295 °C (536 - 563 °F)
Flammability Limits	No data available	Lower: 1.4% Upper: 9.5%
Vapor Density	No data available	4.48 - 4.5 (Air = 1)
Vapor Pressure	No data available	1 hPa (1 mmHg) at 28.5 °C (83.3 °F)
Solubility in Water	No data available	116 g/L at 20°C
Density	No data available	1.03 g/cm <sup>3</sup>

## Toxicological Information

Toxicological data is based on studies of Ethyl acetoacetate. The primary routes of exposure are ingestion, inhalation, and skin or eye contact.

Toxicity Metric	Value	Species	Reference
LD50 Oral	3980 mg/kg	Rat	
LD50 Dermal	> 5000 mg/kg	Rabbit	
Skin Irritation	Slight irritation	Rabbit	
Eye Irritation	Causes serious eye irritation	Rabbit	
Mutagenicity	Negative in bacterial mutation tests	N/A	

## Experimental Protocols

### Protocol: Determination of Flash Point (Closed-Cup Method)

**Objective:** To determine the lowest temperature at which a liquid gives off sufficient vapor to ignite in the presence of an ignition source in a closed vessel. This is a critical parameter for classifying the flammability of a substance.

**Methodology** (Based on standard methods like ASTM D93):

- Apparatus:** A Pensky-Martens closed-cup tester is typically used. The apparatus consists of a temperature-controlled cup, a lid with an opening mechanism, a stirrer, and an ignition source (gas flame or electric igniter).
- Sample Preparation:** A specified volume of the test substance (e.g., Ethyl acetoacetate) is placed into the test cup.
- Heating:** The sample is heated at a slow, constant, and prescribed rate while being continuously stirred to ensure temperature uniformity.

- Ignition Test: At regular temperature intervals, the ignition source is applied to the vapor space above the liquid surface through the opening in the lid.
- Observation: The operator observes for a distinct flash inside the cup.
- Endpoint: The flash point is the lowest temperature at which the application of the ignition source causes the vapors of the sample to ignite. The test is repeated to ensure accuracy.

## Safe Handling and Storage

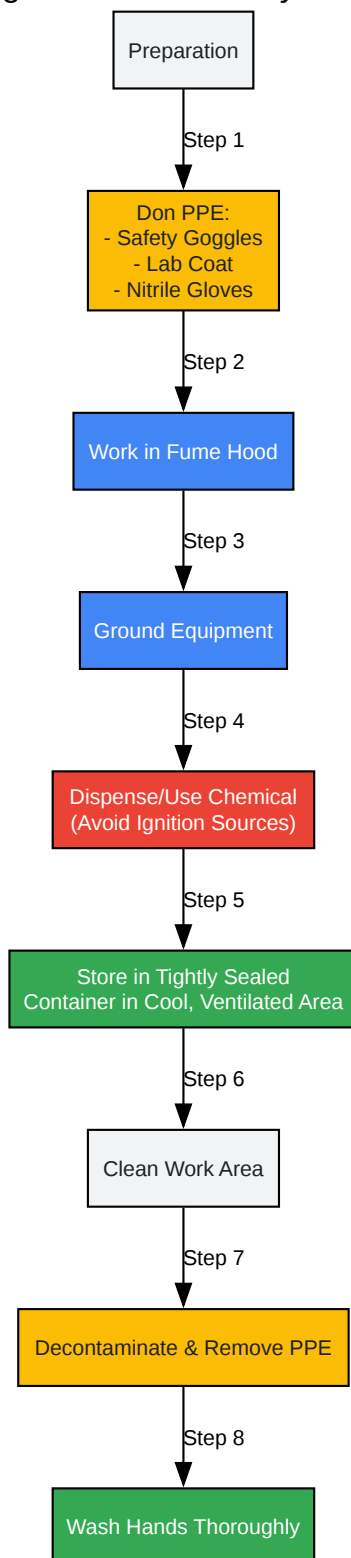
### Handling

- Work in a well-ventilated area or under a chemical fume hood to avoid inhaling vapors.
- Keep the substance away from heat, sparks, open flames, and hot surfaces. No smoking.
- Ground all equipment containing the material to prevent static discharge.
- Avoid contact with skin and eyes.
- Do not ingest or breathe gas, fumes, vapor, or spray.
- Wear appropriate personal protective equipment (PPE).

### Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.
- Keep away from strong oxidants, acids, and bases.
- For long-term storage of **Ethyl acetoacetate-d5** solutions, store at -80°C for up to 6 months or -20°C for up to 1 month. Pure form can be stored at -20°C for up to 3 years.

## Safe Handling Workflow for Ethyl Acetoacetate-d5



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Caption: Workflow for the safe laboratory handling of **Ethyl acetoacetate-d5**.

## Personal Protective Equipment (PPE)

- **Eye/Face Protection:** Wear safety glasses with side-shields or chemical safety goggles approved under standards like NIOSH (US) or EN 166 (EU).
- **Skin Protection:** Wear impervious protective gloves (e.g., nitrile rubber), a lab coat, or other protective clothing to prevent skin contact.
- **Respiratory Protection:** If ventilation is inadequate or for spill cleanup, use a NIOSH-approved respirator with organic vapor cartridges.

## First Aid Measures

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Get medical attention.
- **Skin Contact:** Remove contaminated clothing. Wash skin with plenty of soap and water. If irritation occurs, seek medical attention.
- **Inhalation:** Move the person to fresh air. If breathing is difficult or symptoms persist, get medical attention.
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water. If the person feels unwell, call a poison center or doctor.

## Fire Fighting and Accidental Release Measures

### Fire Fighting

- **Suitable Extinguishing Media:** Use dry chemical powder, alcohol-resistant foam, carbon dioxide (CO<sub>2</sub>), or water spray. Large fires should be fought with water spray, fog, or foam.
- **Unsuitable Extinguishing Media:** Do not use a direct water jet, as it may spread the fire.
- **Specific Hazards:** The substance is combustible. Vapors are heavier than air and may travel along the ground to a source of ignition. Containers may explode when heated. Hazardous combustion products include carbon monoxide and carbon dioxide.

- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.

## Accidental Release Measures

- Personal Precautions: Evacuate the area. Remove all sources of ignition. Ensure adequate ventilation. Wear appropriate PPE, including respiratory protection.
- Environmental Precautions: Prevent the substance from entering drains or waterways.
- Containment and Cleanup: For a small spill, absorb with an inert dry material (e.g., sand, silica gel, or universal binder) and place it in a suitable container for disposal. For a large spill, dike the area to contain the material.

Caption: Decision tree for responding to an accidental spill of **Ethyl acetoacetate-d5**.

## Disposal Considerations

Dispose of contents and container in accordance with local, regional, national, and international regulations. The material should be disposed of at an approved waste disposal plant. Do not allow the product to enter drains.

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## References

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